

# In-depth Technical Guide: 2-cyclohexyl-2-thiophen-3-ylacetic acid

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## Compound of Interest

Compound Name: 2-cyclohexyl-2-thiophen-3-ylacetic acid

Cat. No.: B090847

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A comprehensive review of the available scientific and technical data for **2-cyclohexyl-2-thiophen-3-ylacetic acid** reveals a significant challenge in providing a detailed guide. Despite extensive searches, a specific and confirmed CAS (Chemical Abstracts Service) number for this exact chemical structure could not be located. The absence of a unique CAS identifier severely limits the ability to retrieve specific experimental protocols, quantitative data, and associated biological pathways necessary for a comprehensive technical whitepaper.

The CAS number is a critical prerequisite for accurate chemical data retrieval. Without it, searching for specific information on synthesis, biological activity, and experimental procedures for "**2-cyclohexyl-2-thiophen-3-ylacetic acid**" yields results for structurally related but distinct compounds. These include derivatives of thiophen-2-ylacetic acid, thiophen-3-ylacetic acid, and various cyclohexyl acetic acids. Presenting data from these related molecules would be scientifically inaccurate and misleading for researchers and drug development professionals.

Given the apparent obscurity of **2-cyclohexyl-2-thiophen-3-ylacetic acid** in publicly available chemical databases and scientific literature, this guide will instead provide an in-depth overview of a closely related and well-documented compound: 2-(thiophen-3-yl)acetic acid (CAS Number: 6964-21-2). This compound shares the core thiophen-3-ylacetic acid scaffold and serves as a valuable reference for understanding the potential chemical and biological properties of its derivatives.

## Technical Guide: 2-(thiophen-3-yl)acetic acid

CAS Number: 6964-21-2[1]

Synonyms: 3-Thiopheneacetic acid[1]

This section will proceed with a detailed examination of 2-(thiophen-3-yl)acetic acid, covering its chemical properties, synthesis, and known biological activities, with the understanding that this serves as the most relevant and technically sound alternative to the originally requested topic.

## Chemical and Physical Properties

A summary of the key chemical and physical properties for 2-(thiophen-3-yl)acetic acid is presented in the table below.

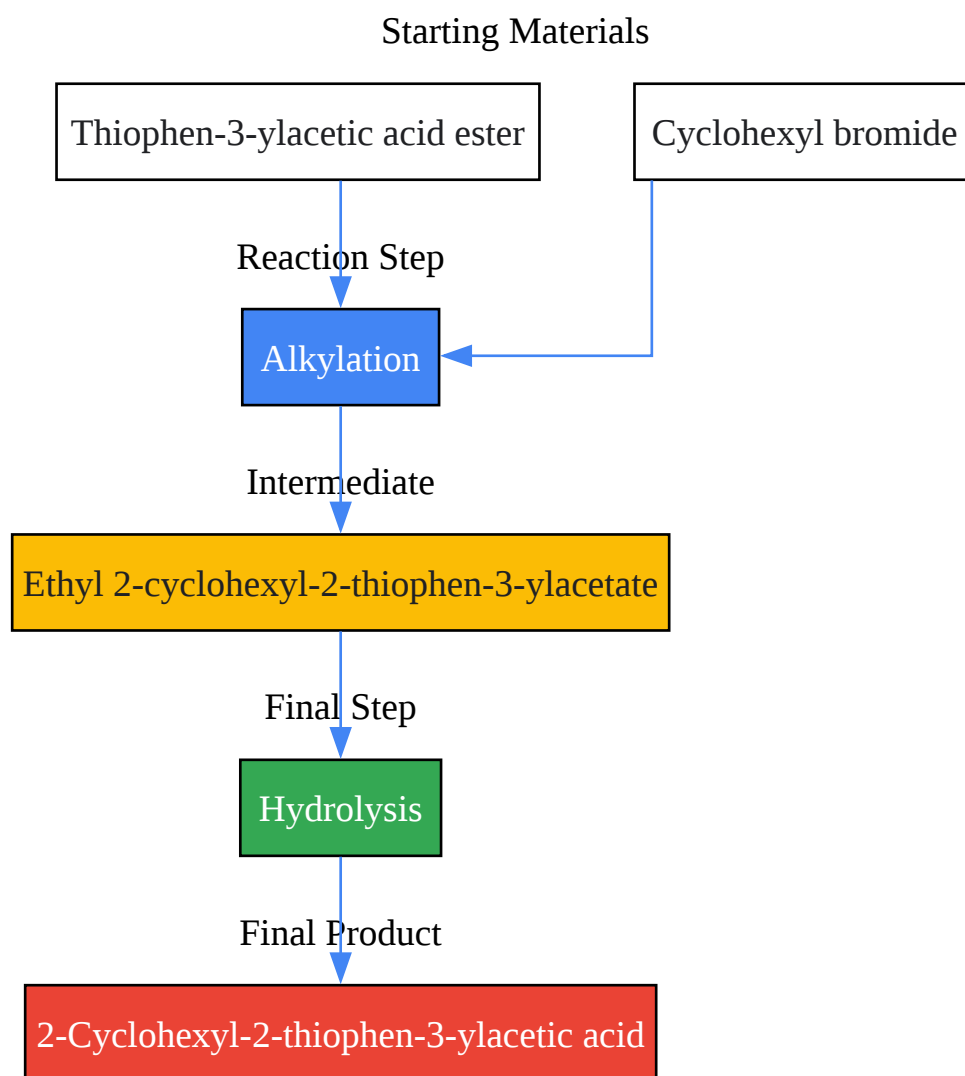
Property	Value	Reference
Molecular Formula	C6H6O2S	[1]
Molecular Weight	142.17 g/mol	[1]
IUPAC Name	2-(thiophen-3-yl)acetic acid	[1]
SMILES	<chem>OC(=O)CC1=CSC=C1</chem>	[1]
InChIKey	RCNOGGGBSSVMAS-UHFFFAOYSA-N	[1]

## Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2-cyclohexyl-2-thiophen-3-ylacetic acid** are not available, general synthetic strategies for related thiophene acetic acid derivatives can be extrapolated from the literature. The synthesis of 2-(thiophen-3-yl)acetic acid and its derivatives often involves standard organic chemistry transformations.

One common approach to synthesizing thiophene acetic acids involves the hydrolysis of the corresponding acetonitrile derivative. For instance, a general synthesis process for 2-thiopheneacetic acid involves the reaction of 2-chloromethyl thiophene with a cyanide source to form 2-thiophene acetonitrile, which is then hydrolyzed under alkaline conditions to yield the carboxylic acid.

A logical workflow for a potential, though unconfirmed, synthesis of **2-cyclohexyl-2-thiophen-3-ylacetic acid** could be conceptualized as follows:



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Caption: Hypothetical synthesis workflow for **2-cyclohexyl-2-thiophen-3-ylacetic acid**.

## Biological Activity and Signaling Pathways

Thiophene derivatives are known to possess a wide range of biological activities, including antibacterial, anti-inflammatory, and anticancer properties.[2] Research into thiophene-based compounds has shown their potential as inhibitors of various enzymes.

For instance, derivatives of 2-(thiophen-2-yl)acetic acid have been identified as inhibitors of microsomal prostaglandin E synthase-1 (mPGES-1), a key enzyme in the inflammatory pathway.[3] This suggests that thiophene acetic acid scaffolds can serve as a platform for developing anti-inflammatory agents. The general signaling pathway involving mPGES-1 is depicted below.



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Caption: Simplified prostaglandin E2 biosynthesis pathway.

While no specific biological data or signaling pathways have been reported for **2-cyclohexyl-2-thiophen-3-ylacetic acid**, its structural similarity to other biologically active thiophene derivatives suggests it could be a candidate for investigation in similar therapeutic areas. The cyclohexyl group would increase the lipophilicity of the molecule, which could influence its pharmacokinetic and pharmacodynamic properties.

## Conclusion

The specific compound **2-cyclohexyl-2-thiophen-3-ylacetic acid** is not well-documented in the public scientific domain, as evidenced by the lack of a dedicated CAS number. This prevents the creation of a detailed technical guide based on verified experimental data. However, by examining the closely related and well-characterized compound, 2-(thiophen-3-yl)acetic acid, we can infer potential properties and areas of interest for future research.

For scientists and drug development professionals interested in this chemical scaffold, the provided information on 2-(thiophen-3-yl)acetic acid offers a solid starting point for synthesis design, and the exploration of potential biological activities, particularly in the realm of anti-inflammatory drug discovery. Further research would be required to synthesize and characterize **2-cyclohexyl-2-thiophen-3-ylacetic acid** to determine its specific properties and biological effects.

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## References

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- 2. encyclopedia.pub [encyclopedia.pub]
- 3. Identification of 2-(thiophen-2-yl)acetic Acid-Based Lead Compound for mPGES-1 Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
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